

Essential Safety and Operational Guidance for Handling Ozagrel Hydrochloride

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Compound of Interest

Compound Name: Ozagrel hydrochloride

Cat. No.: B001120

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **Ozagrel hydrochloride**, a selective thromboxane A2 synthase inhibitor. The following procedural guidance is designed to be a preferred source for laboratory safety and chemical handling, fostering a culture of safety and trust.

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against potential exposure. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.^[1]
^[2]

PPE Category	Specification	Standard	Purpose
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be required depending on the operation.	NIOSH (US) or EN 166 (EU) approved. [1]	Protects against dust particles and splashes.
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.	Follow manufacturer's specifications.	Prevents skin contact with the compound. [1]
Respiratory Protection	Generally not required for small quantities in well-ventilated areas. For situations with potential for dust generation, a type N95 (US) or type P1 (EN 143) dust mask is recommended. [1]	NIOSH (US) or CEN (EU) approved. [1]	Protects against inhalation of dust particles.
Body Protection	Laboratory coat. Choose body protection according to the concentration and amount of the dangerous substance at the specific workplace. [1]	Standard laboratory apparel.	Protects skin and clothing from contamination.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

Emergency Situation	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.[2]
Skin Contact	Remove contaminated clothing. Wash skin with soap and plenty of water. Get medical advice if skin irritation occurs.[2]
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[1][2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.[1][2]
Spill	Evacuate personnel to a safe area. Use personal protective equipment. Avoid dust formation. Sweep up and shovel the material. Keep in suitable, closed containers for disposal. Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1][2]

Operational and Disposal Plans

Handling and Storage:

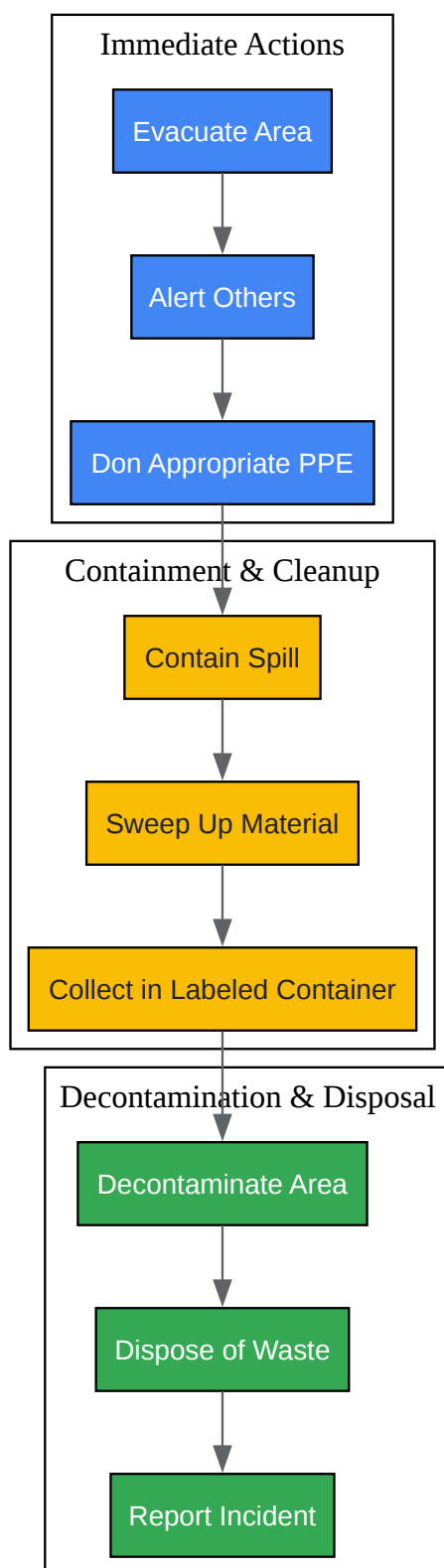
- Handling: Handle in a well-ventilated place.[2] Wear suitable protective equipment.[2] Avoid contact with skin, eyes, and clothing.[2][3] Avoid formation of dust and aerosols.[1] Wash hands thoroughly after handling.[2]
- Storage: Keep the container tightly closed.[2] Store in a cool, dark place.[2] Store away from incompatible materials such as oxidizing agents.[2][3]

Disposal:

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[1] It is recommended to use a licensed, professional waste disposal service.[1] Material can be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[2]

Visual Guidance: Workflows

To further clarify procedural steps, the following diagrams illustrate key operational workflows.



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Caption: Workflow for handling an **Ozagrel hydrochloride** spill.

Caption: Procedure for donning and doffing Personal Protective Equipment.

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